

N-Octadecyl-D37 alcohol molecular weight

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Compound of Interest

Compound Name: *N-Octadecyl-D37 alcohol*

Cat. No.: *B1436238*

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An In-depth Technical Guide on the Molecular Weight of **N-Octadecyl-D37 Alcohol**

This technical guide provides a comprehensive overview of the molecular weight and related physicochemical properties of **N-Octadecyl-D37 alcohol**. It is intended for researchers, scientists, and professionals in the field of drug development who utilize isotopically labeled compounds. This document presents key data in a structured format, outlines a standard experimental protocol for molecular weight determination, and includes a visualization of the compound's molecular structure for clarity.

Physicochemical Properties

N-Octadecyl-D37 alcohol is a deuterated form of stearyl alcohol (n-octadecyl alcohol). The isotopic labeling with deuterium (D), a heavy isotope of hydrogen, results in a significant increase in its molecular weight compared to the non-labeled analog. This property is crucial for its use as an internal standard in mass spectrometry-based quantitative analysis.

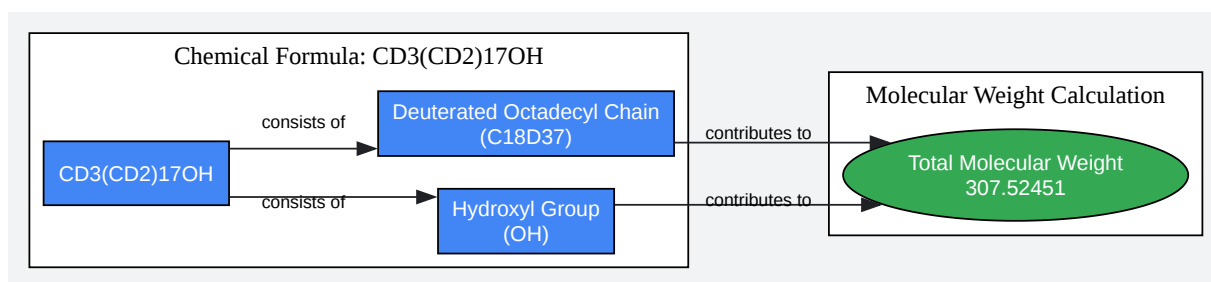
Data Summary

The following table summarizes the key quantitative data for **N-Octadecyl-D37 alcohol** and its non-deuterated counterpart for easy comparison.

Property	N-Octadecyl-D37 Alcohol	n-Octadecyl Alcohol (Stearyl Alcohol)
Molecular Weight	307.52451[1]	270.49 g/mol [2][3]
Chemical Formula	CD ₃ (CD ₂) ₁₇ OH[1]	C ₁₈ H ₃₈ O[2][4]
CAS Number	204259-62-1[1]	112-92-5[2]
Appearance	White Solid[1]	White granules or flakes[2]
Purity (atom % D)	98%[1]	Not Applicable
Synonyms	1-Octadecanol-d37, Stearyl Alcohol-d37	1-Octadecanol, Stearyl alcohol, Octadecan-1-ol[2]

Logical Relationship of Molecular Components

The molecular weight of **N-Octadecyl-D37 alcohol** is the sum of the atomic masses of its constituent atoms. The diagram below illustrates the logical relationship between the chemical formula and the final molecular weight, highlighting the contribution of the deuterated alkyl chain and the hydroxyl group.



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Figure 1: Logical breakdown of **N-Octadecyl-D37 alcohol**'s molecular weight.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The precise molecular weight of **N-Octadecyl-D37 alcohol** is typically confirmed using high-resolution mass spectrometry (HRMS). The following is a generalized protocol for this determination.

Objective: To determine the accurate molecular mass of **N-Octadecyl-D37 alcohol**.

Materials:

- **N-Octadecyl-D37 Alcohol** sample
- High-purity solvent (e.g., methanol, chloroform)
- High-resolution mass spectrometer (e.g., Orbitrap, TOF)
- Calibration standard appropriate for the mass range

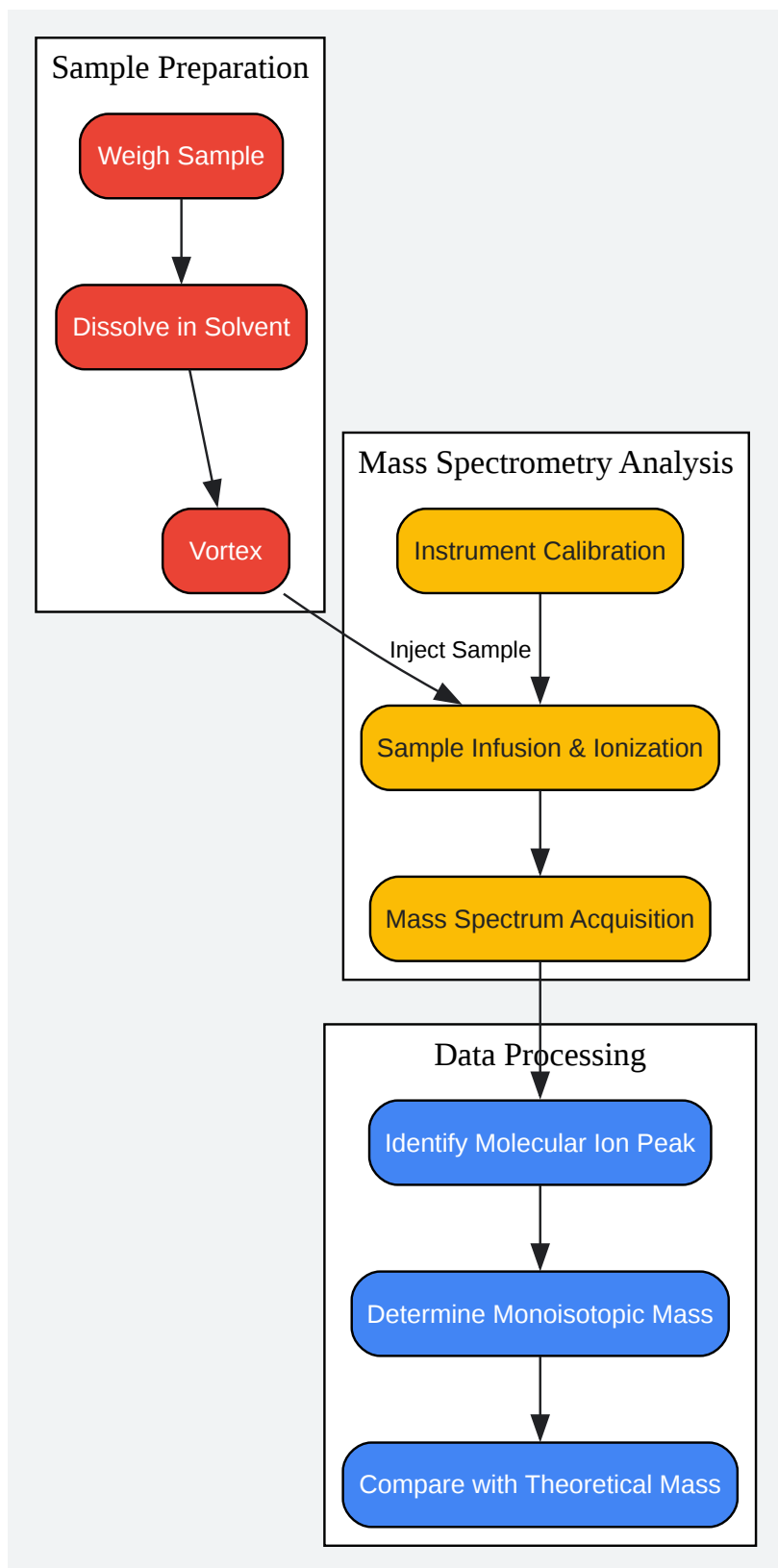
Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of **N-Octadecyl-D37 alcohol**.
 - Dissolve the sample in the chosen high-purity solvent to a final concentration of approximately 1 µg/mL.
 - Vortex the solution to ensure complete dissolution.
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a known calibration standard. This ensures high mass accuracy.
- Ionization:
 - Introduce the sample solution into the mass spectrometer's ion source.
 - Utilize a soft ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), to minimize fragmentation and maximize the

abundance of the molecular ion.

- Mass Analysis:
 - Acquire mass spectra in positive or negative ion mode. For an alcohol, protonated molecules ($[M+H]^+$) or adducts like ($[M+Na]^+$) are commonly observed in positive mode.
 - Set the mass analyzer to scan a range that includes the expected molecular weight (e.g., m/z 100-500).
- Data Analysis:
 - Identify the peak corresponding to the molecular ion of **N-Octadecyl-D37 alcohol**.
 - Determine the monoisotopic mass from the high-resolution spectrum.
 - Compare the experimentally determined mass to the theoretical mass calculated from the chemical formula ($CD_3(CD_2)_{17}OH$) to confirm the identity and purity of the compound.

The workflow for this experimental protocol is visualized in the diagram below.



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Figure 2: Experimental workflow for molecular weight determination.

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- To cite this document: BenchChem. [N-Octadecyl-D37 alcohol molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436238#n-octadecyl-d37-alcohol-molecular-weight]

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